

An In-Depth Technical Guide to the Electron Capture Decay of Cadmium-109

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Compound of Interest

Compound Name: Cadmium-109

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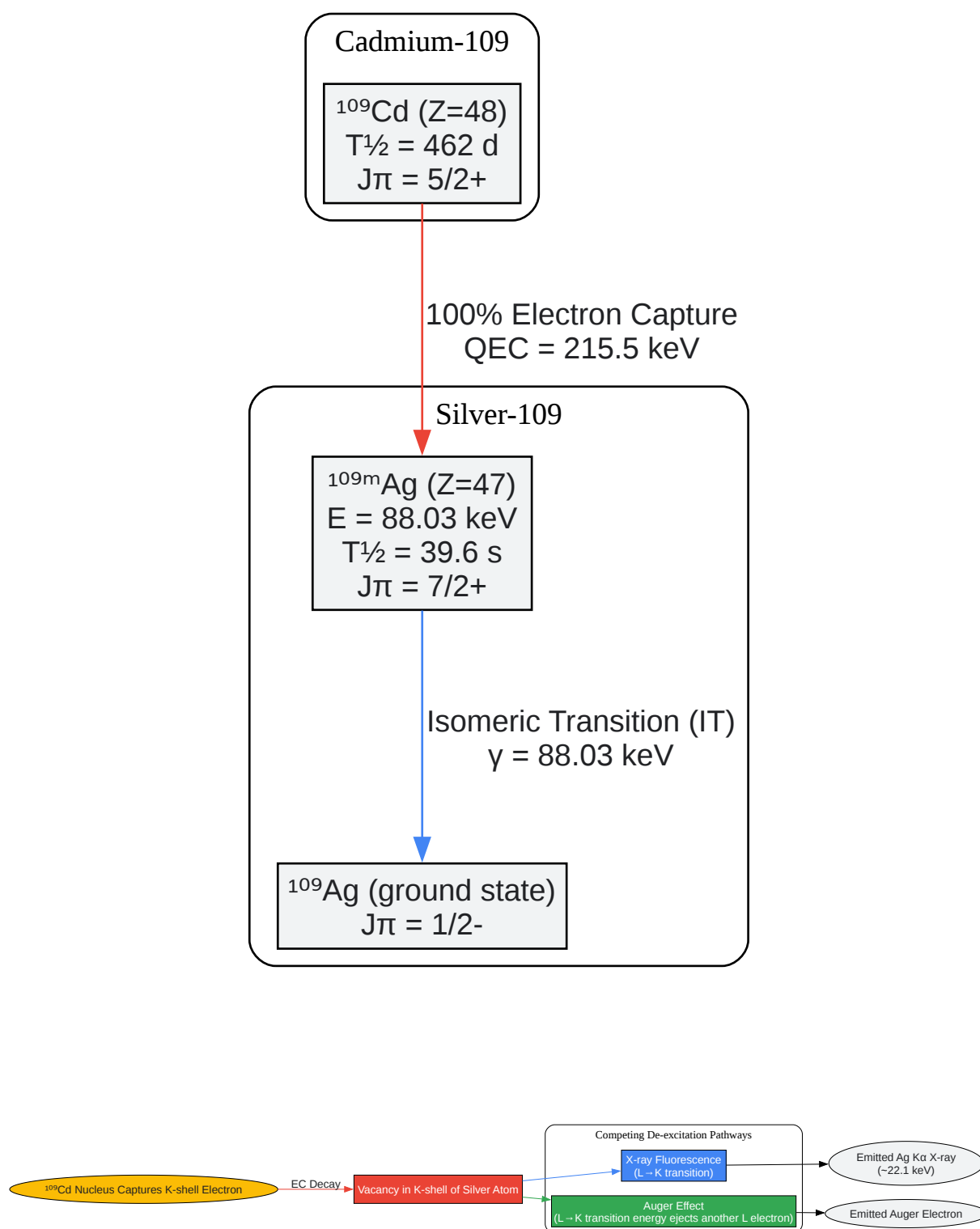
Audience: Researchers, Scientists, and Drug Development Professionals

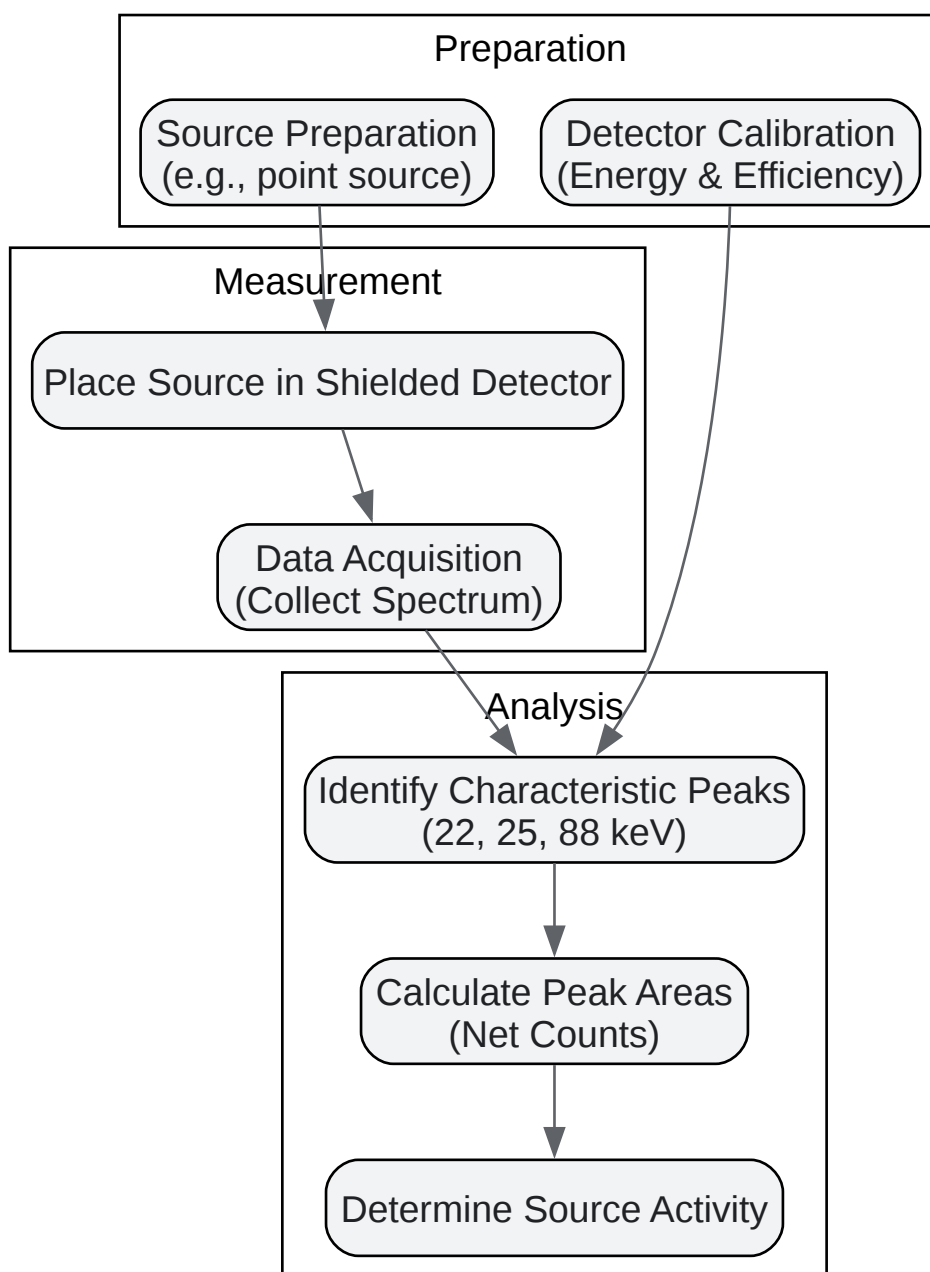
This technical guide provides a comprehensive overview of the nuclear decay of **Cadmium-109** (^{109}Cd) to its daughter isomer, Silver-109m ($^{109\text{m}}\text{Ag}$), via electron capture. The document details the decay characteristics, associated emissions, experimental measurement protocols, and key applications relevant to research and pharmaceutical development.

Nuclear Decay Characteristics

Cadmium-109 is a synthetic radioisotope that decays exclusively through electron capture (EC) with a half-life of approximately 462 days.[1][2][3] In this process, the proton-rich nucleus of a ^{109}Cd atom captures one of its own inner atomic electrons, typically from the K or L shell.[4][5] This capture initiates the transformation of a nuclear proton into a neutron, accompanied by the emission of an electron neutrino (ν_e).[4][6] The decay reduces the atomic number by one, transmuting Cadmium ($Z=48$) into Silver ($Z=47$), while the mass number remains unchanged at 109.[5]

The decay of ^{109}Cd proceeds with a Q-value (total energy released) of 215.5 keV and leads 100% of the time to the metastable first excited state of Silver-109, known as $^{109\text{m}}\text{Ag}$, which has an energy of 88.0341 keV above the ground state.[1][7] This isomeric state subsequently de-excites to the stable ^{109}Ag ground state with a half-life of 39.6 seconds.[8]





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